

Personal protective equipment for handling 2-Nitrobenzotrifluoride

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Compound of Interest

Compound Name: 2-Nitrobenzotrifluoride

Cat. No.: B1293377

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Essential Safety and Handling Guide for 2-Nitrobenzotrifluoride

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-Nitrobenzotrifluoride**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety.

Chemical Properties and Hazards

2-Nitrobenzotrifluoride is a yellow crystalline solid or liquid with the molecular formula $C_7H_4F_3NO_2$.^{[1][2]} It is insoluble in water and presents several health hazards.^[1] According to the Global Harmonized System (GHS), it is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^[2] It can be harmful if swallowed and fatal if inhaled.^[3]

Property	Value
Molecular Formula	C7H4F3NO2
Molecular Weight	191.11 g/mol
Appearance	Low melting point solid or liquid[2] / Yellow crystals[1]
Melting Point	31-32 °C
Boiling Point	216 °C
Solubility in Water	Insoluble

Hazard Statements:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]
- H330: Fatal if inhaled[3]
- H335: May cause respiratory irritation[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **2-Nitrobenzotrifluoride**. The following PPE should be utilized to minimize exposure.

Protection Type	Recommended Equipment
Eye/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for certain procedures. All eyewear must be approved under government standards such as OSHA 29 CFR 1910.133 or EU EN166.[2]
Skin	Chemical-resistant gloves (e.g., nitrile rubber), a laboratory coat, and close-toed footwear are the minimum requirements.[2] For tasks with a higher risk of splashing, additional protective clothing may be necessary. Contaminated clothing should be removed immediately and washed before reuse.[2]
Respiratory	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[1][2] If ventilation is inadequate or there is a risk of inhalation, a NIOSH- or CEN-certified respirator should be used.[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Read and understand the Safety Data Sheet (SDS) for **2-Nitrobenzotrifluoride** before starting any work.[2]
- Ensure a chemical fume hood is operational and available.[1]
- Verify that an eyewash station and safety shower are accessible and functioning correctly.[2]
- Don all required personal protective equipment as outlined in the table above.[2]

2. Handling:

- All handling of **2-Nitrobenzotrifluoride** should occur within a designated chemical fume hood.[\[1\]](#)
- Avoid direct physical contact with the chemical.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area where the chemical is being handled.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- Avoid creating dust or fumes.[\[3\]](#)

3. In Case of a Spill:

- Evacuate unnecessary personnel from the area.[\[3\]](#)
- For minor spills, absorb with an inert material (e.g., sand, vermiculite) and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[4\]](#)
- For major spills, alert the appropriate emergency response team.[\[4\]](#)
- Ensure adequate ventilation during cleanup.[\[2\]](#)
- Avoid allowing the product to enter drains or waterways.[\[2\]](#)

4. First Aid Measures:

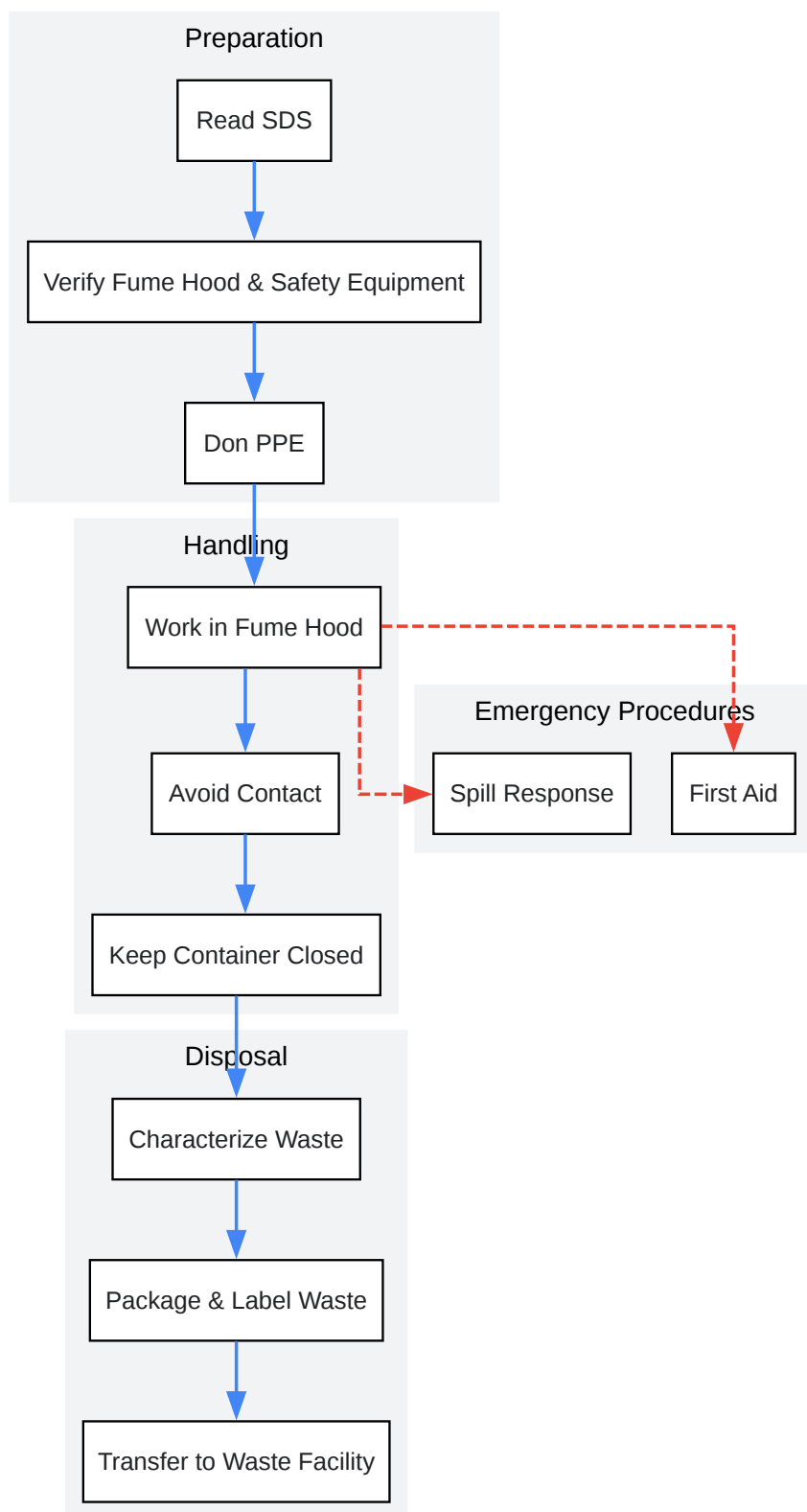
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)
- If on Skin: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Disposal Plan

The disposal of **2-Nitrobenzotrifluoride** and its containers must be handled as hazardous waste.

- **Waste Characterization:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and any state or local regulations.[\[2\]](#)
- **Container Disposal:** Do not reuse empty containers. They should be disposed of as unused products.[\[2\]](#)
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant.[\[2\]](#) This may involve incineration in a facility equipped with an afterburner and scrubber.[\[3\]](#)
- **Contaminated Items:** Any items contaminated with **2-Nitrobenzotrifluoride**, such as gloves or absorbent materials, should be collected in a sealed, labeled container and disposed of as hazardous waste.[\[5\]](#)

Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Nitrobenzotrifluoride**.

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